

Essential Safety and Logistical Information for Handling 3-Hydroxybenzophenone

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Compound of Interest

Compound Name: 3-Hydroxybenzophenone

Cat. No.: B044150

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate, essential safety protocols and logistical plans for the use of **3-Hydroxybenzophenone**, ensuring the well-being of laboratory personnel and the integrity of research.

Hazard Identification and GHS Classification:

3-Hydroxybenzophenone is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it poses the following risks:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Signal Word: Warning[\[1\]](#)

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **3-Hydroxybenzophenone**.

Protection Type	Recommended Equipment	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Butyl rubber)	To prevent skin contact. ^[4] Gloves should be inspected before use and disposed of properly after handling the chemical.
Eye Protection	Tightly fitting safety goggles with side-shields or chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. ^[1]	To protect eyes from splashes, dust, or vapors. ^[4]
Body Protection	Laboratory coat	To protect skin and clothing from contamination. ^[4]
Respiratory Protection	NIOSH-approved respirator (e.g., N95 dust mask)	Required when handling in poorly ventilated areas or when dust may be generated.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for minimizing risks associated with **3-Hydroxybenzophenone**.

1. Preparation:

- Ensure work is conducted in a well-ventilated area, preferably a chemical fume hood.^[1]
- Verify that an emergency eyewash station and safety shower are accessible and in good working order.^[2]
- Assemble all necessary equipment and reagents before starting.

2. Handling:

- Wear the appropriate PPE as detailed in the table above.

- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use a spatula or other appropriate tools for transferring the chemical.
- Avoid contact with skin and eyes.[\[1\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Store locked up.[\[1\]](#)[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

Emergency Procedures

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- In Case of Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. If skin irritation occurs, get medical advice.[\[1\]](#)[\[2\]](#)
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[\[1\]](#)[\[2\]](#)
- If Swallowed: Clean mouth with water. Do NOT induce vomiting. Get medical attention.[\[2\]](#)

Spill Response:

- Ensure adequate ventilation and wear appropriate PPE.
- Avoid dust formation.
- Sweep up the spilled material and place it into a suitable, closed container for disposal.[\[2\]](#)

- Do not let the chemical enter drains.[\[1\]](#)

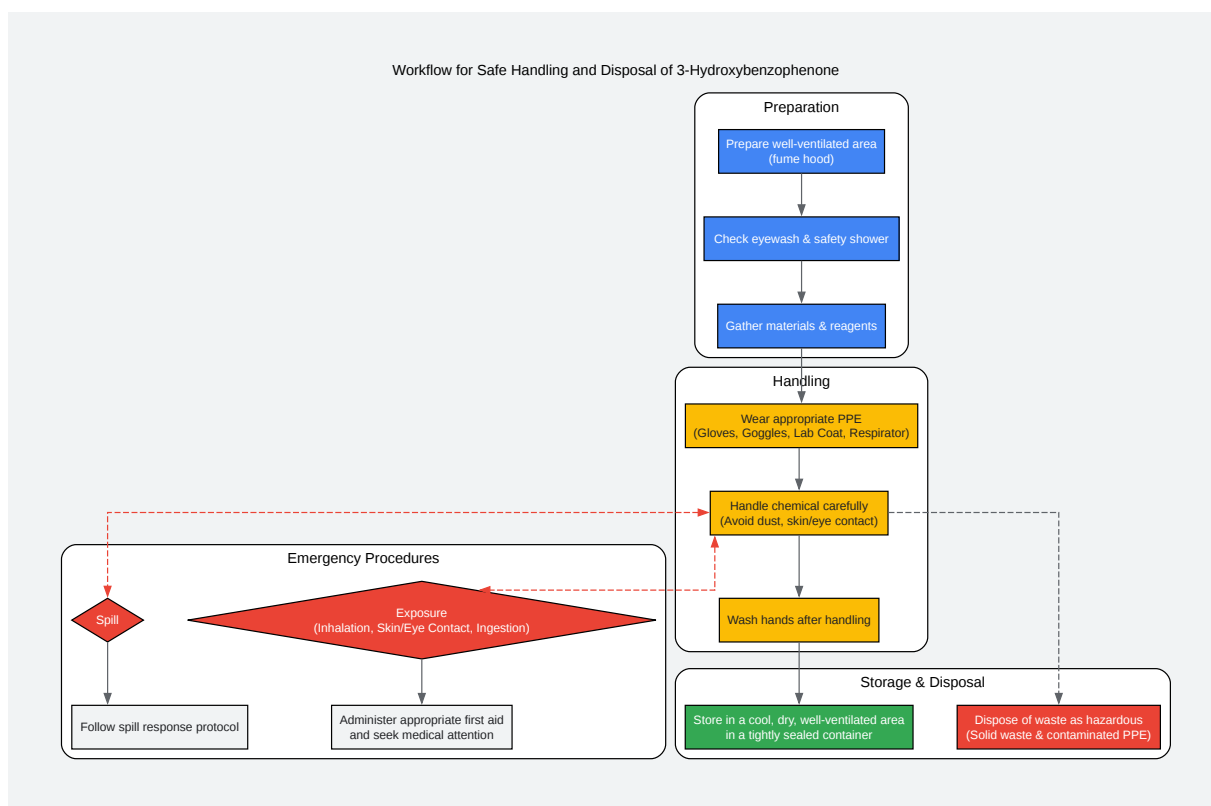
Disposal Plan

All waste containing **3-Hydroxybenzophenone** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[\[4\]](#)

- Solid Waste: Collect in a designated, labeled, and sealed hazardous waste container.
- Contaminated PPE: Dispose of in a designated hazardous waste container.

The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#)

Below is a workflow diagram illustrating the safe handling and disposal process for **3-Hydroxybenzophenone**.



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Caption: Safe handling and disposal workflow for **3-Hydroxybenzophenone**.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. 3-Hydroxybenzophenone | C₁₃H₁₀O₂ | CID 83050 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
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